

# Application Notes and Protocols: Terpinyl Acetate as a Fragrance Ingredient

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## Compound of Interest

Compound Name: Terpinyl acetate

Cat. No.: B147470

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These application notes provide a comprehensive overview of the use of **terpinyl acetate** as a fragrance ingredient in various formulations. This document includes key physicochemical properties, recommended usage levels, and detailed protocols for stability testing, sensory analysis, and in vitro skin sensitization assessment.

## Introduction to Terpinyl Acetate in Fragrance Formulations

**Terpinyl acetate** is a widely used fragrance ingredient valued for its pleasant, sweet, floral, and slightly citrusy aroma, often with lavender and bergamot nuances.<sup>[1][2][3][4]</sup> It is an ester that occurs naturally in essential oils such as pine oil, cardamom oil, and lavender oil.<sup>[4]</sup> Its stability, particularly in alkaline formulations where ingredients like linalyl acetate may hydrolyze, makes it a versatile component in a wide range of products.<sup>[2]</sup>

**Terpinyl acetate** is utilized in fine fragrances, personal care products like lotions, creams, shampoos, and deodorants, as well as in household products such as cleaners and air fresheners.<sup>[1][3]</sup>

## Physicochemical Properties and Specifications

A summary of the key physicochemical properties of **terpinyl acetate** is presented in the table below.

Property	Value	Reference
Chemical Name	2-(4-methylcyclohex-3-en-1-yl)propan-2-yl acetate	[2]
CAS Number	8007-35-0 (isomer mixture), 80-26-2 (alpha-isomer)	[5][6]
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>2</sub>	[4][6]
Molecular Weight	196.29 g/mol	[5][6]
Appearance	Colorless to pale yellow liquid	[1][6]
Odor Profile	Sweet, herbaceous, floral, with lavender and bergamot nuances	[2][4]
Boiling Point	220 °C	[7]
Flash Point	94 °C / 201.2 °F	[4]
Solubility	Soluble in ethanol and organic solvents; insoluble in water	[8]
Purity (GLC)	≥ 92%	[9]

## Recommended Usage Levels in Formulations

The concentration of **terpinyl acetate** in a final product depends on the desired fragrance intensity and the product type. The following table provides typical usage levels based on available data.

Product Category	Application Type	Recommended Concentration Range (%)	Reference
Fine Fragrance	Leave-on	0.26 - 2.0	<a href="#">[4]</a>
Fragrancing Creams	Leave-on	Up to 10.0	<a href="#">[10]</a>
Body Creams/Lotions/Oils	Leave-on	Up to 1.0	<a href="#">[10]</a>
Facial Moisturizers/Creams	Leave-on	Up to 1.0	<a href="#">[10]</a>
Hand Creams/Sanitizers	Leave-on	Up to 1.0	<a href="#">[10]</a>
Shampoos & Conditioners	Rinse-off	1.0 - 6.0	<a href="#">[4]</a>
Soaps & Shower Gels	Rinse-off	2.0 - 7.0	<a href="#">[4]</a>
Laundry & Household Cleaners	Rinse-off	2.5	<a href="#">[10]</a>

## Experimental Protocols

### Accelerated Stability Testing of Terpinyl Acetate in a Lotion Base

This protocol outlines an accelerated stability study to evaluate the physical and chemical stability of a fragrance oil containing **terpinyl acetate** within a lotion formulation.

Objective: To assess the stability of the fragrance, color, and physicochemical properties of a lotion containing **terpinyl acetate** under accelerated temperature and light conditions.

Materials and Equipment:

- Lotion base (fragrance-free)
- **Terpinyl acetate**-containing fragrance oil

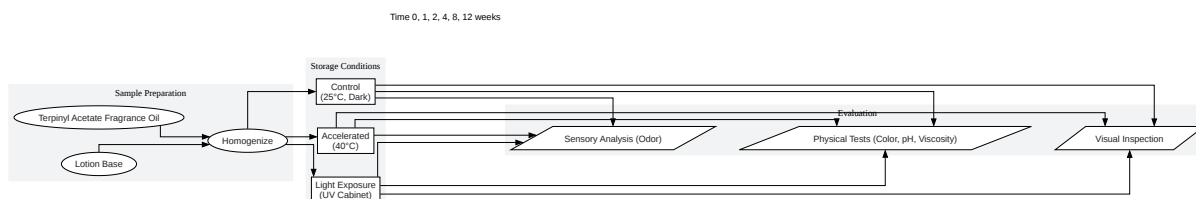
- Oven capable of maintaining  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- UV light cabinet
- Glass jars with airtight lids
- pH meter
- Viscometer
- Colorimeter
- Controlled environment for sensory analysis

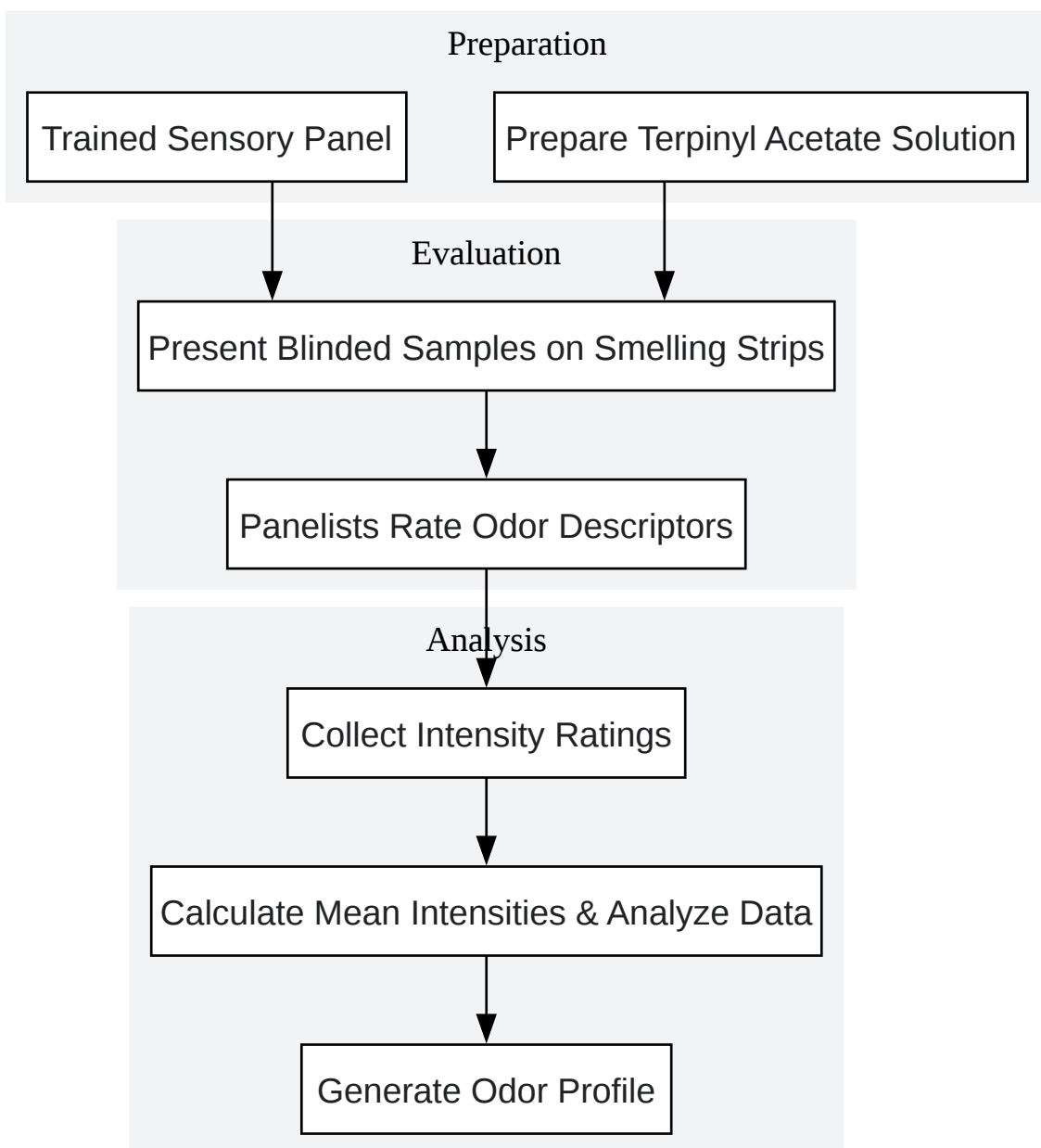
#### Procedure:

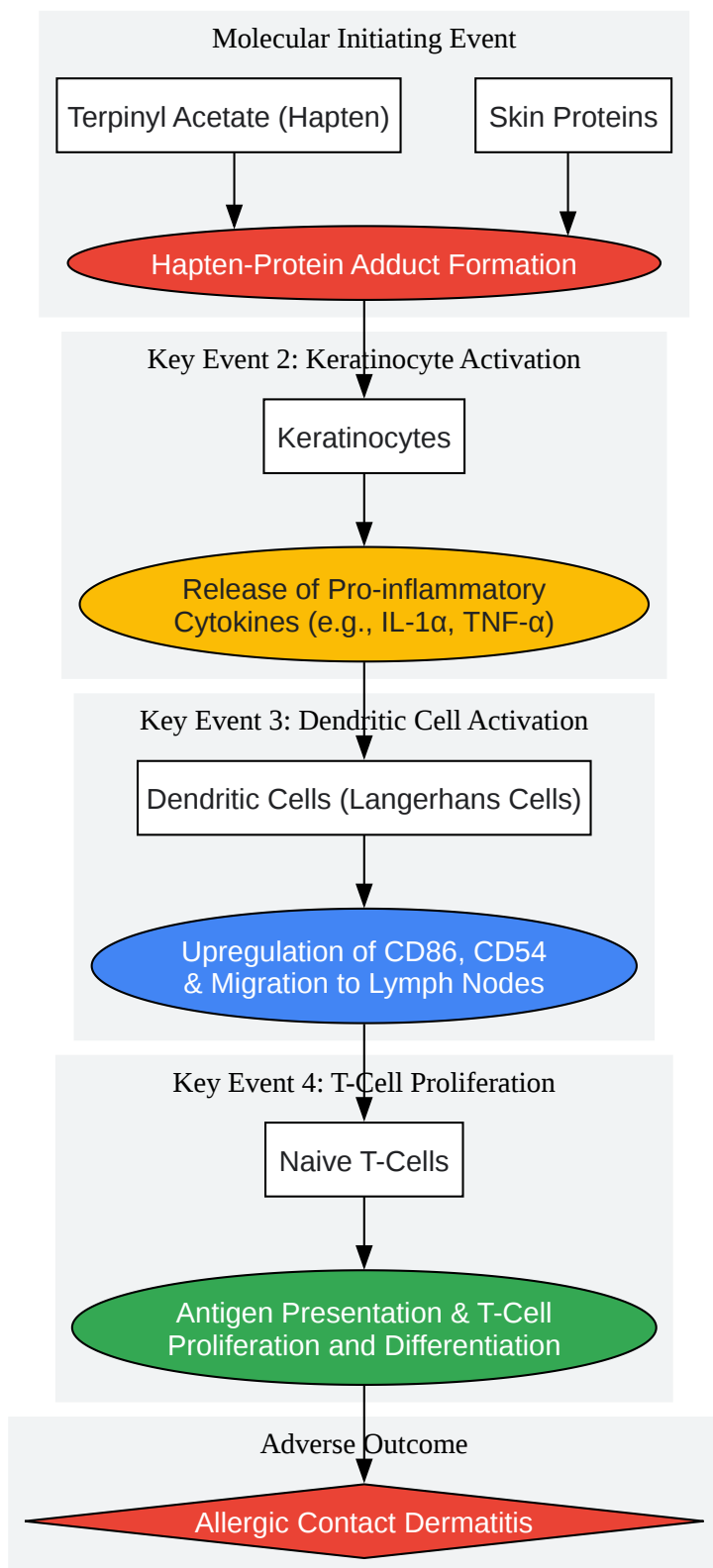
- Sample Preparation:
  - Prepare a batch of the lotion base.
  - Incorporate the **terpinyl acetate** fragrance oil into the lotion base at the desired concentration (e.g., 1.0%). Mix until homogeneous.
  - Divide the fragranced lotion into three sets of samples in glass jars:
    - Set A: Control (stored at room temperature,  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ , protected from light)
    - Set B: Accelerated temperature (stored in the oven at  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ )
    - Set C: Light exposure (stored in the UV light cabinet)
- Testing Schedule:
  - Evaluate all samples at baseline (Time 0).
  - Evaluate all samples at specified time points (e.g., 1, 2, 4, 8, and 12 weeks).
- Evaluation Parameters:

- Odor: Conduct a sensory evaluation of the fragrance profile at each time point compared to the control. Note any changes in character or intensity.
- Color: Measure the color of the lotion using a colorimeter.
- pH: Measure the pH of a 10% dispersion of the lotion in deionized water.
- Viscosity: Measure the viscosity of the lotion.
- Appearance: Visually inspect for any signs of phase separation, discoloration, or other physical changes.

Acceptance Criteria: No significant changes in odor, color, pH, viscosity, or appearance compared to the control sample throughout the study period.







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## References

- 1. Hapten-protein binding: from theory to practical application in the in vitro prediction of skin sensitization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. U-SENS™ Skin Sensitization Assay | Cyprotex ADME-Tox Solutions - Evotec [evotec.com]
- 3. Protein Haptenation and Its Role in Allergy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. TERPINYL ACETATE [studio.dsm-firmenich.com]
- 5. Cellular and molecular mechanisms in the induction phase of contact sensitivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. scispace.com [scispace.com]
- 7. oecd.org [oecd.org]
- 8. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 9. Stability Testing for Cosmetics and Personal Care Products – StabilityStudies.in [stabilitystudies.in]
- 10. perfumersworld.com [perfumersworld.com]
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